

Personal protective equipment for handling 3,5-Difluoroanisole

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Compound of Interest

Compound Name: 3,5-Difluoroanisole

Cat. No.: B031663

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Essential Safety and Handling Guide for 3,5-Difluoroanisole

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for the personal protective equipment (PPE), handling, storage, and disposal of **3,5-Difluoroanisole**.

Chemical Profile and Hazards

3,5-Difluoroanisole is a flammable liquid and vapor that can cause skin, eye, and respiratory tract irritation.[1][2] Ingestion may lead to gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[1] Inhalation can cause dizziness, suffocation, and at high concentrations, central nervous system depression.[1] It is crucial to handle this chemical with appropriate safety measures to minimize exposure risks.

Quantitative Data Summary

Parameter	Value	Source
Flash Point	43°C	ChemicalBook[1]
Boiling Point	145 - 148°C	ChemicalBook
Density	1.23 g/cm ³	ChemicalBook
Molecular Weight	144.12 g/mol	PubChem[2]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **3,5-Difluoroanisole**, the following PPE is mandatory:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- **Skin Protection:** Chemically resistant gloves should be worn to prevent skin contact.[1] The specific glove material should be chosen based on the breakthrough time and permeation rate for this chemical.
- **Body Protection:** A lab coat or other appropriate protective clothing is necessary to prevent skin exposure.[1]
- **Respiratory Protection:** All handling should occur in a well-ventilated area. If workplace conditions warrant, a respirator program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

Handling and Storage Protocol

- **Ventilation:** Always use **3,5-Difluoroanisole** in a well-ventilated area, preferably within a chemical fume hood.[1]

- Ignition Sources: Keep the chemical away from heat, sparks, and open flames as it is a flammable liquid.[\[1\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the handling area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[\[1\]](#) Keep it separated from incompatible materials such as strong oxidizing agents.[\[1\]](#)

First Aid Measures

Immediate response is critical in the event of an exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical aid.[\[1\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical aid.[\[1\]](#)

Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary:

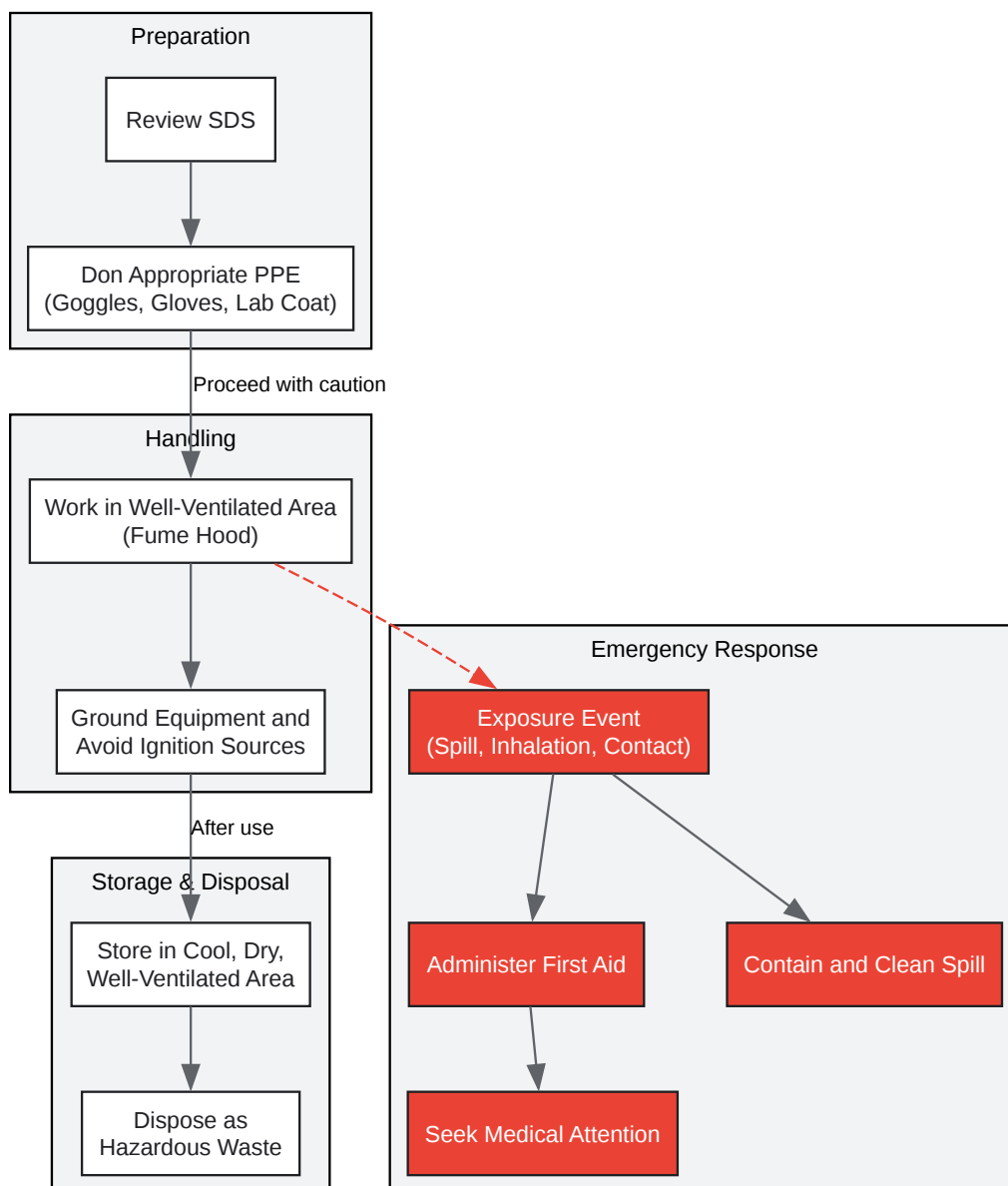
- Evacuation and Ventilation: Evacuate the immediate area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the spill area.[\[1\]](#)

- Containment: Use a spark-proof tool and an absorbent, non-combustible material like sand, earth, or vermiculite to contain the spill.^[1]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Disposal: Dispose of the waste material through a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow and Safety Relationships

The following diagram illustrates the logical flow of handling **3,5-Difluoroanisole**, from preparation to emergency response.

Workflow for Handling 3,5-Difluoroanisole

[Click to download full resolution via product page](#)Caption: Logical workflow for safe handling of **3,5-Difluoroanisole**.

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References

- 1. 3,5-Difluoroanisole(93343-10-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 3,5-Difluoroanisole | C7H6F2O | CID 2724518 - PubChem [pubchem.ncbi.nlm.nih.gov]
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